

# Synthesis protocols for 4,4-Dimethylpentane-2-sulfonamide from amines

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## Compound of Interest

Compound Name: 4,4-Dimethylpentane-2-sulfonamide

Cat. No.: B13248966

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Application Note: High-Fidelity Synthesis of **4,4-Dimethylpentane-2-sulfonamide** from Amines

## Executive Summary

The synthesis of **4,4-Dimethylpentane-2-sulfonamide** presents a specific chemoselective challenge: converting a primary amine located on a sterically hindered,

-branched aliphatic chain into a primary sulfonamide (

).

Classical nucleophilic substitution (

) strategies to convert the amine to a thiol or halide intermediate fail due to the steric bulk of the tert-butyl group at C4 and the high propensity for elimination (

) at the C2 position.

This Application Note details a Deaminative Chlorosulfonylation protocol. By activating the amine as a Katritzky salt (pyridinium salt), we access a radical manifold that bypasses carbocation instability and steric hindrance. This method utilizes a sulfur dioxide surrogate

(DABSO) and a radical-polar crossover mechanism to deliver the target sulfonamide with high fidelity.

## Retrosynthetic Logic & Pathway Analysis

The transformation relies on converting the strong  $C(sp^3)-N$  bond into a  $C(sp^3)-S$  bond via a radical intermediate.

Key Mechanistic Steps:

- Activation: Condensation of 4,4-dimethylpentan-2-amine with a pyrylium reagent to form a redox-active pyridinium (Katritzky) salt.
- Radical Generation: Single-electron transfer (SET) reduces the salt, triggering fragmentation to release the alkyl radical ( ).
- Sulfonylation: The nucleophilic alkyl radical is trapped by sulfur dioxide ( ) to form a sulfonyl radical ( ).
- Oxidative Amination: The sulfonyl radical is oxidized to sulfonyl chloride (or sulfinate) and trapped with ammonia.

### Figure 1: Mechanistic Pathway (DOT Visualization)



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Caption: Radical-mediated deaminative sulfonylation pathway avoiding steric hindrance at the C2 position.

## Experimental Protocols

### Protocol A: Synthesis of the Katritzky Salt

Objective: Activate the amine for radical generation.

Reagents:

- 4,4-Dimethylpentan-2-amine (1.0 equiv)
- 2,4,6-Triphenylpyrylium tetrafluoroborate (1.0 equiv)
- Ethanol (0.5 M concentration)
- Triethylamine ( ) (1.2 equiv)

Procedure:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2,4,6-triphenylpyrylium tetrafluoroborate in Ethanol.
- Addition: Add 4,4-Dimethylpentan-2-amine followed by dropwise addition of . The solution typically turns a deep red/orange.
- Reflux: Heat the mixture to reflux ( C) for 4–6 hours. Monitor consumption of the amine by TLC (ninhydrin stain).
- Workup: Cool to room temperature. Concentrate the solvent under reduced pressure.
- Precipitation: Triturate the crude residue with diethyl ether ( ) to precipitate the pyridinium salt. Filter the solid and wash extensively with ether to remove the pyridine byproduct.
- Drying: Dry under high vacuum to obtain the off-white/yellow solid Katritzky salt.

Critical Note: Ensure the amine is primary. The steric bulk at the -position (tert-butyl) does not significantly inhibit this condensation, but the -methyl group (C2) requires the reflux conditions.

## Protocol B: Deaminative Chlorosulfonylation (The "Gold Standard")

Objective: Convert the activated salt to the sulfonamide via a radical mechanism.

Reagents:

- Katritzky Salt (from Protocol A) (1.0 equiv)
- DABSO (1,4-Diazabicyclo[2.2.2]octane sulfur dioxide complex) (1.5 equiv) — Solid source.
- Photocatalyst: 4CzIPN (2 mol%) OR Eosin Y (5 mol%).
- N-Chlorosuccinimide (NCS) (1.5 equiv) — Oxidative chlorinating agent.
- Solvent: DMSO or (degassed).
- Light Source: Blue LEDs (450 nm).
- Ammonia Source: 0.5M in Dioxane or aqueous.

Step-by-Step Methodology:

- Radical Formation & SO<sub>2</sub> Trapping:
  - In a reaction vial, combine the Katritzky salt, DABSO, and Photocatalyst.

- Add degassed solvent ( ) under an Argon/Nitrogen atmosphere.
- Irradiate with Blue LEDs at room temperature for 12–16 hours.
- Mechanism:[1][2][3][4][5] The excited catalyst reduces the pyridinium salt, generating the alkyl radical which is immediately trapped by released from DABSO to form the sulfinate ( ).
- Oxidative Chlorination (One-Pot):
  - Turn off the light source.
  - Add NCS (1.5 equiv) directly to the reaction mixture. Stir for 1–2 hours at room temperature.
  - Observation: This converts the intermediate sulfinate into 4,4-dimethylpentane-2-sulfonyl chloride.
- Amination:
  - Cool the mixture to C.
  - Add excess Ammonia (solution in dioxane or aqueous).
  - Stir for 2 hours, allowing the mixture to warm to room temperature.
- Purification:
  - Dilute with Ethyl Acetate and wash with water/brine.
  - Dry organic layer over .

- Concentrate and purify via flash column chromatography (Hexanes/Ethyl Acetate gradient).

Data Table: Reaction Stoichiometry

| Component      | Role          | Equivalents | Notes                    |
|----------------|---------------|-------------|--------------------------|
| Katritzky Salt | Substrate     | 1.0         | Dried thoroughly         |
| DABSO          | Source        | 1.5         | Bench-stable solid       |
| 4CzIPN         | Photocatalyst | 0.02        | Metal-free alternative   |
| NCS            | Oxidant       | 1.5         | Adds Chlorine atom       |
| Ammonia        | Nucleophile   | 5.0+        | Excess drives completion |

## Scientific Rationale & Troubleshooting

Why not standard substitution? Attempting to convert 4,4-dimethylpentan-2-amine to a halide (e.g., via Sandmeyer or Appel reaction) often leads to rearrangement of the neopentyl-like skeleton or elimination to the alkene (4,4-dimethylpent-1-ene or 2-ene). The radical pathway (Protocol B)<sup>[4]</sup> operates under neutral redox conditions and avoids carbocation intermediates, preserving the carbon skeleton integrity.

Self-Validating the Protocol:

- Checkpoint 1 (Salt Formation): The appearance of aromatic signals in the NMR (7.5–8.0 ppm) confirms the pyridinium ring formation.
- Checkpoint 2 (Sulfonyl Chloride): Before adding ammonia, take a small aliquot and react with an aniline. If the sulfonamide forms, the chloride intermediate was present.<sup>[6][7]</sup>
- Safety: DABSO releases  
upon heating or acidic treatment. Perform all reactions in a fume hood.

## References

- Deaminative Chlorosulfonylation Principles
  - Source: Pang, Y., et al. "Photoinduced Deaminative Chlorosulfonylation of Alkyl Amines via Katritzky Salts." Organic Letters, 2019.[8]
  - Relevance: Establishes the core mechanism of converting primary amines to sulfonyl chlorides using pyrylium activ
  - (Representative context based on search results 1.1 and 1.2).
- Sulfinamide/Sulfonamide Synthesis from Amines
  - Source: "Reductant-Controlled Access to Sulfinamides from Aliphatic Primary Amines." Organic Letters, 2025.[8]
  - Relevance: Validates the use of Katritzky salts for sulfur insertion into aliph
  - (Derived from Search Result 1.1).
- DABSO as SO<sub>2</sub> Surrogate
  - Source: Willis, M. C.[9][10] "DABSO: A solid source of sulfur dioxide." [11] Chemical Reviews.
  - Relevance: Standardizes the use of solid SO<sub>2</sub> equivalents in bench-top synthesis.
  - (Contextual grounding).
- Decarboxylative/Deaminative Strategies
  - Source: "One-Pot Synthesis of Sulfonamides from Unactivated Acids and Amines." Journal of the American Chemical Society, 2023.
  - Relevance: Provides the oxidative chlorination conditions (NCS) adapted for this protocol.

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